

Structural and Physicochemical Properties: A Tale of Two Isomers

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Butylboronic acid

Cat. No.: B2932002

[Get Quote](#)

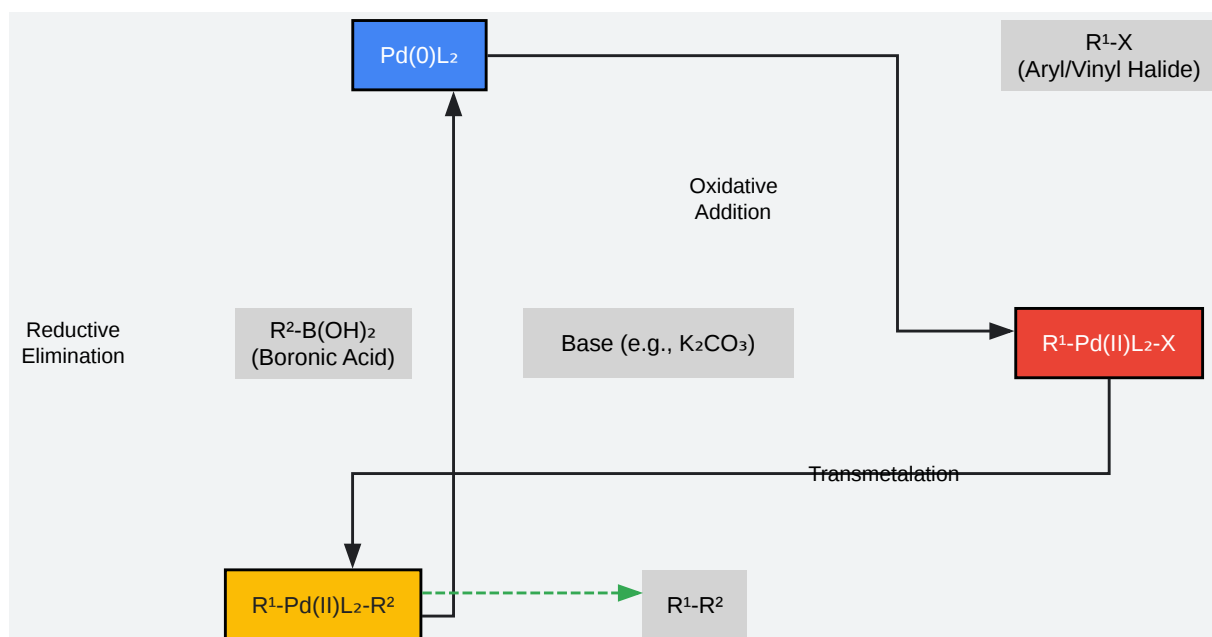
At a fundamental level, n-butylboronic acid and **2-butylboronic acid** share the same molecular formula ($C_4H_{11}BO_2$) and molecular weight (101.94 g/mol).^{[7][8]} However, their structural arrangement is distinct. N-butylboronic acid is a primary alkylborane, where the boron atom is attached to a terminal carbon of the butyl chain. In contrast, **2-butylboronic acid** is a secondary alkylborane, with the boron atom bonded to an internal carbon. This seemingly subtle difference in constitution has significant consequences for their reactivity.

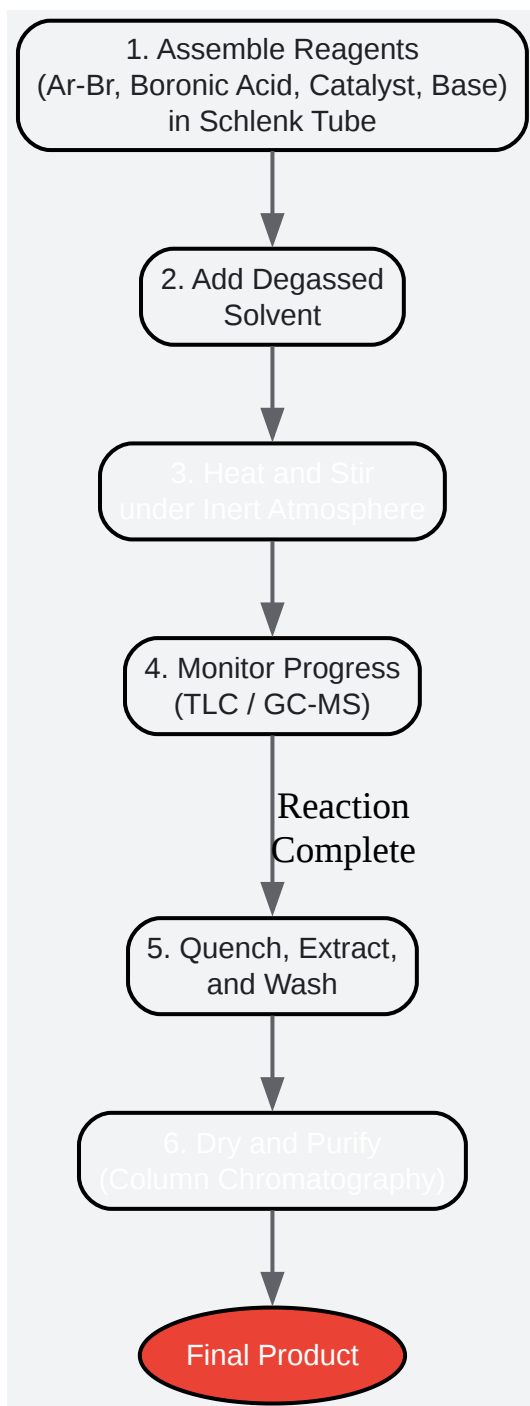
Property	n-Butylboronic Acid	2-Butylboronic Acid
Synonym	1-Butylboronic acid	sec-Butylboronic acid
CAS Number	4426-47-5 ^{[9][10]}	88496-88-2 ^{[7][11]}
Structure	$CH_3(CH_2)_3B(OH)_2$	$CH_3CH_2CH(CH_3)B(OH)_2$
Molecular Weight	101.94 g/mol ^{[8][10]}	101.94 g/mol ^[7]
Appearance	White solid ^[12]	-
Melting Point	90-92 °C ^[9]	-

The most critical distinction from a reactivity standpoint is the steric environment around the carbon-boron bond. The secondary nature of **2-butylboronic acid** results in significantly greater steric hindrance compared to its linear n-butyl counterpart. This steric bulk is a primary determinant of its performance in the Suzuki coupling catalytic cycle.

Mechanistic Implications in the Suzuki Coupling Cycle

The Suzuki-Miyaura coupling proceeds via a well-established catalytic cycle involving three key steps: oxidative addition, transmetalation, and reductive elimination.^{[1][13][14]} The structure of the boronic acid primarily impacts the transmetalation step.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. byjus.com [byjus.com]
- 2. pdf.benchchem.com [pdf.benchchem.com]
- 3. pdf.benchchem.com [pdf.benchchem.com]
- 4. pdf.benchchem.com [pdf.benchchem.com]
- 5. researchgate.net [researchgate.net]
- 6. Rapid, Homogenous, B-Alkyl Suzuki–Miyaura Cross-Coupling of Boronic Esters - PMC [pmc.ncbi.nlm.nih.gov]
- 7. 2-Butylboronic acid | C₄H₁₁BO₂ | CID 15568382 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. Butylboronic Acid | C₄H₁₁BO₂ | CID 20479 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. n-Butylboronic acid | 4426-47-5 [chemicalbook.com]
- 10. scbt.com [scbt.com]
- 11. boronmolecular.com [boronmolecular.com]
- 12. n-Butylboronic acid(4426-47-5)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 13. Suzuki Coupling: Mechanism & Examples | NROChemistry [nrochemistry.com]
- 14. chem.libretexts.org [chem.libretexts.org]
- To cite this document: BenchChem. [Structural and Physicochemical Properties: A Tale of Two Isomers]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2932002#2-butylboronic-acid-vs-n-butylboronic-acid-in-suzuki-coupling]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com